

SM-130686: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	SM-130686
CAS No.:	259667-25-9
Cat. No.:	B1681013

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SM-130686 is a potent, orally active, small-molecule agonist of the ghrelin receptor (GHSR), also known as the growth hormone secretagogue receptor.[1] This technical guide provides an in-depth overview of **SM-130686** for researchers, scientists, and drug development professionals. It covers its mechanism of action, key in vitro and in vivo data, detailed experimental protocols, and the associated signaling pathways.

Core Compound Characteristics

SM-130686 is an oxindole derivative with a molecular formula of $C_{22}H_{23}ClF_3N_3O_3$ and a molar mass of 469.89 g/mol.[1] It has demonstrated significant potential in stimulating growth hormone (GH) secretion, leading to increases in muscle mass and decreases in body fat.[1] Its oral bioavailability has been reported to be 28% in rats.

Quantitative Data Summary

The following tables summarize the key quantitative data for **SM-130686** from in vitro and in vivo studies.

Table 1: In Vitro Activity of **SM-130686**

Parameter	Value	Species/Cell Line	Reference
IC50 (Binding Affinity)	1.2 nM	Human GHS Receptor 1a	[2]
EC50 (GH Release)	6.3 ± 3.4 nM	Cultured Rat Pituitary Cells	[2]
Relative GH-Releasing Activity	~52% (compared to ghrelin)	Cultured Rat Pituitary Cells	[2]
Maximal Intracellular Ca ²⁺ Enhancement	~55% (compared to ghrelin)	Chinese Hamster Ovary (CHO) cells expressing recombinant GHS-R	[3]

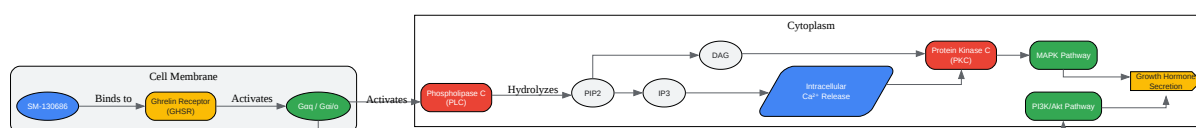
 Table 2: In Vivo Effects of **SM-130686** in Rats

Parameter	Dosage	Duration	Outcome	Reference
Body Weight Gain	10 mg/kg, orally, twice a day	9 days	Significant increase	[2]
Fat-Free Mass Gain	10 mg/kg, orally, twice a day	9 days	Significant increase	[2]
Plasma GH Concentration	10 mg/kg, single oral dose	60 minutes	Significant increase, peaking at 20-45 minutes	[2]
Serum IGF-I Concentration	10 mg/kg, orally, twice a day	9 days	Significantly elevated 6 hours after the last dose	[2]

Signaling Pathway

SM-130686 exerts its effects by binding to and activating the ghrelin receptor (GHSR), a G-protein coupled receptor. Upon activation, the receptor stimulates downstream signaling

cascades primarily through Gαq and Gαi/o proteins. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). These events ultimately lead to the stimulation of downstream pathways, including the mitogen-activated protein kinase (MAPK) and the phosphatidylinositol 3-kinase (PI3K)/Akt pathways, culminating in increased growth hormone secretion.



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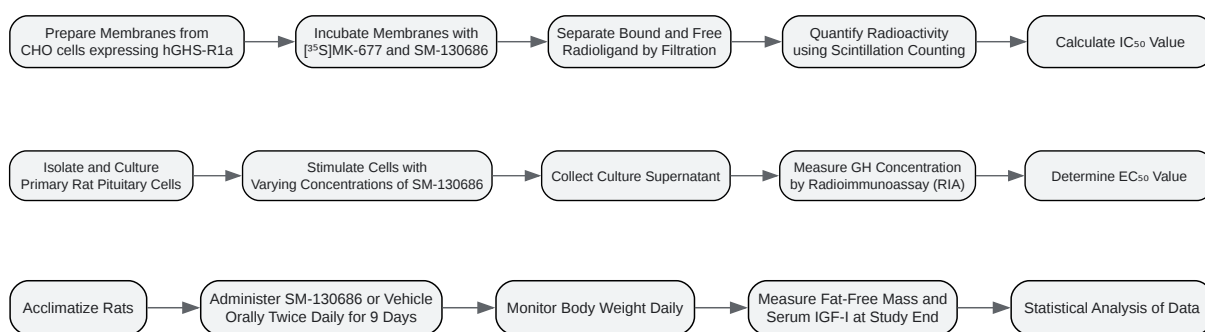
Caption: Signaling pathway of **SM-130686** via the ghrelin receptor.

Experimental Protocols

The following are detailed methodologies for key experiments involving **SM-130686**, based on published literature.

Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity of **SM-130686** for the human ghrelin receptor (GHS-R1a).



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References

- 1. Pharmacological profile of a new orally active growth hormone secretagogue, SM-130686 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structure-activity relationships of the oxindole growth hormone secretagogues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. SM-130686 [medbox.iiab.me]
- To cite this document: BenchChem. [SM-130686: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681013/docs#sm-130686-a-technical-guide-for-researchers>]

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